

# Mechanism of formation for substituted indolin-2-ones

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## Compound of Interest

Compound Name: 4-(2-Bromoethyl)-3-chloro-1,3-dihydro-2H-indolin-2-one

Cat. No.: B050948

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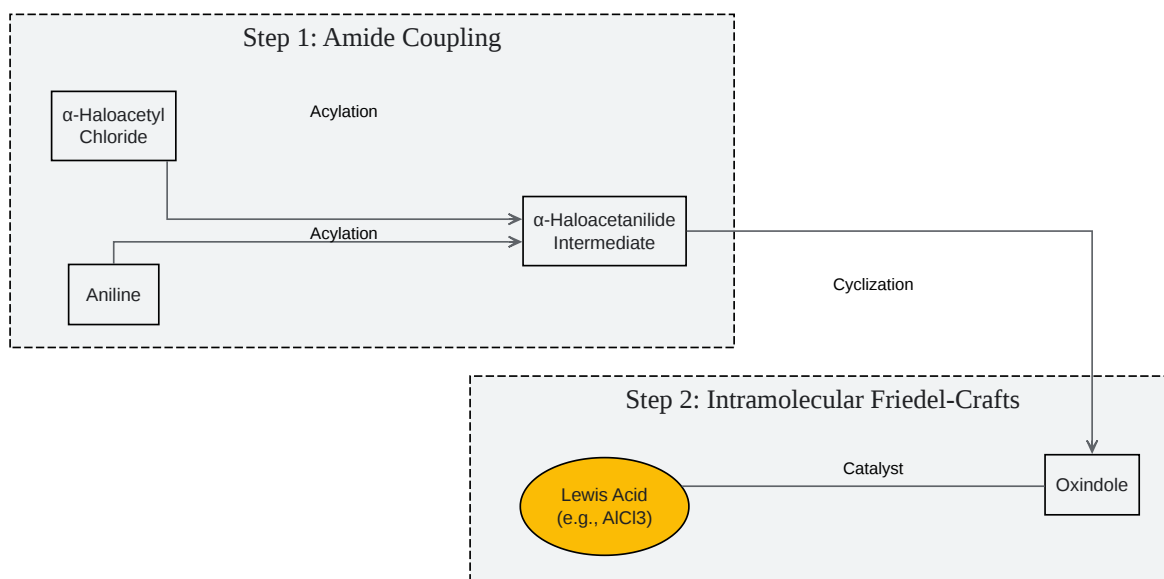
## Classical Intramolecular Cyclization Methods

Classical methods for synthesizing the indolin-2-one core often involve the intramolecular cyclization of pre-functionalized aniline derivatives. These well-established reactions remain valuable for their reliability and access to specific substitution patterns.

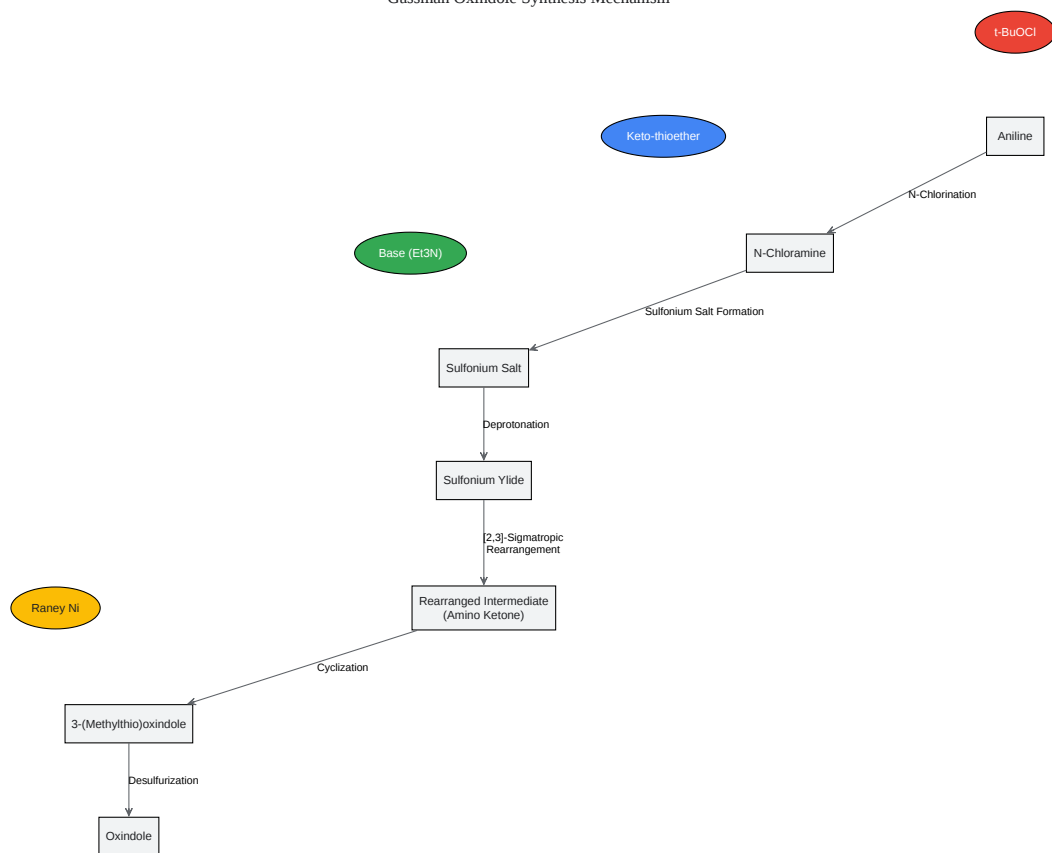
## Stollé Synthesis

The Stollé synthesis is a two-step procedure that produces oxindoles from anilines and  $\alpha$ -haloacid chlorides or oxalyl chloride.<sup>[7][8]</sup> The first step involves an amide coupling to form an  $\alpha$ -haloacetanilide intermediate. The second step is a Lewis acid-mediated intramolecular Friedel–Crafts reaction to yield the final oxindole.<sup>[7][8]</sup>

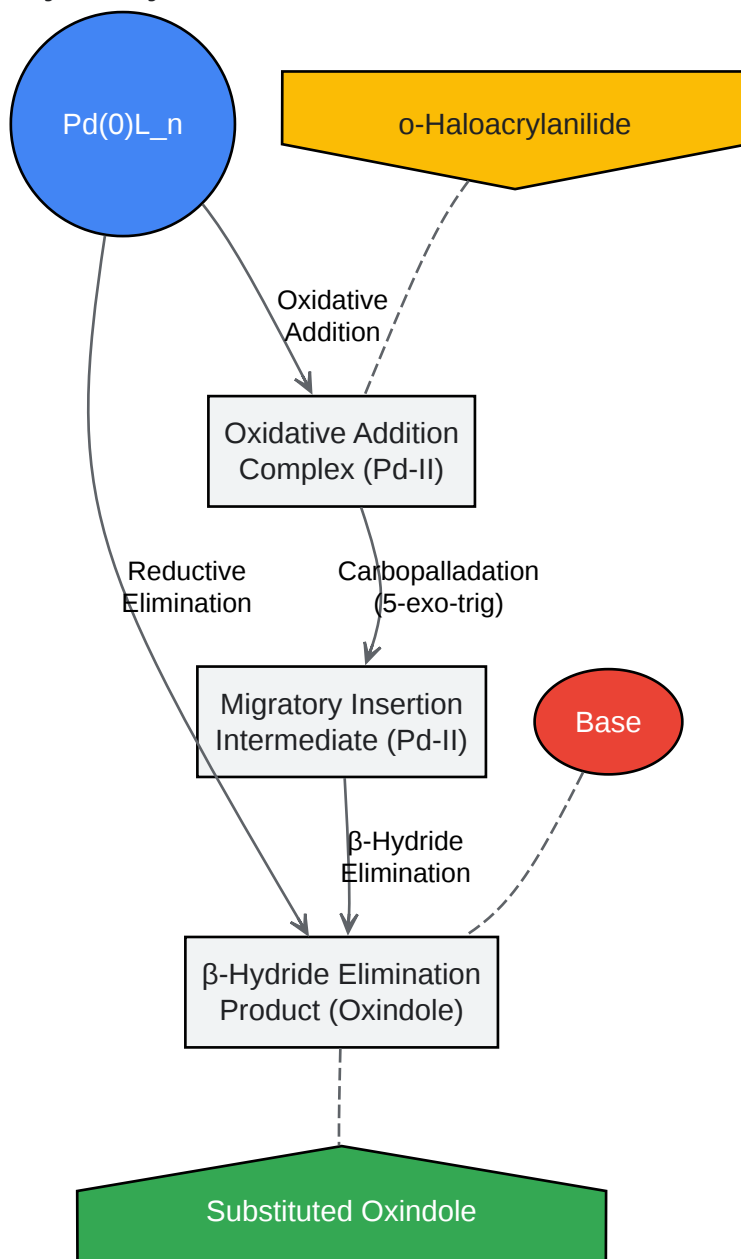
## Stollé Synthesis Mechanism



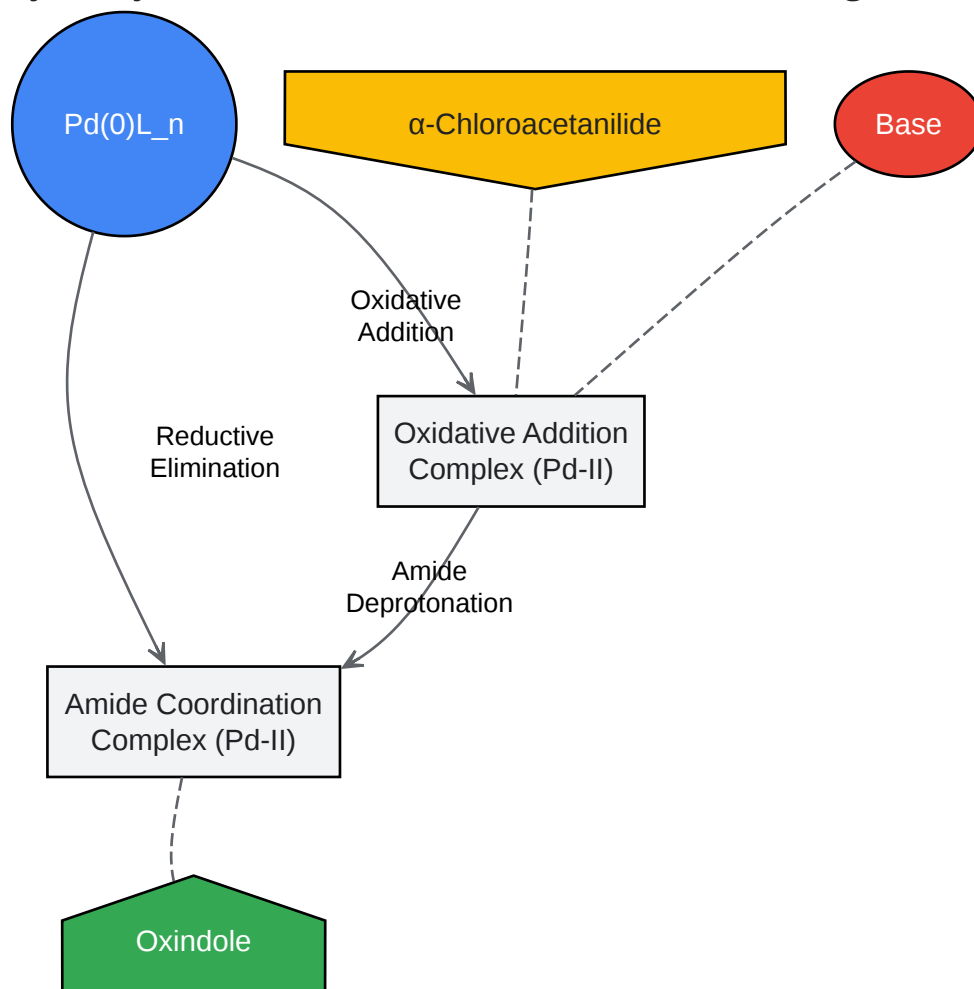
## Gassman Oxindole Synthesis Mechanism

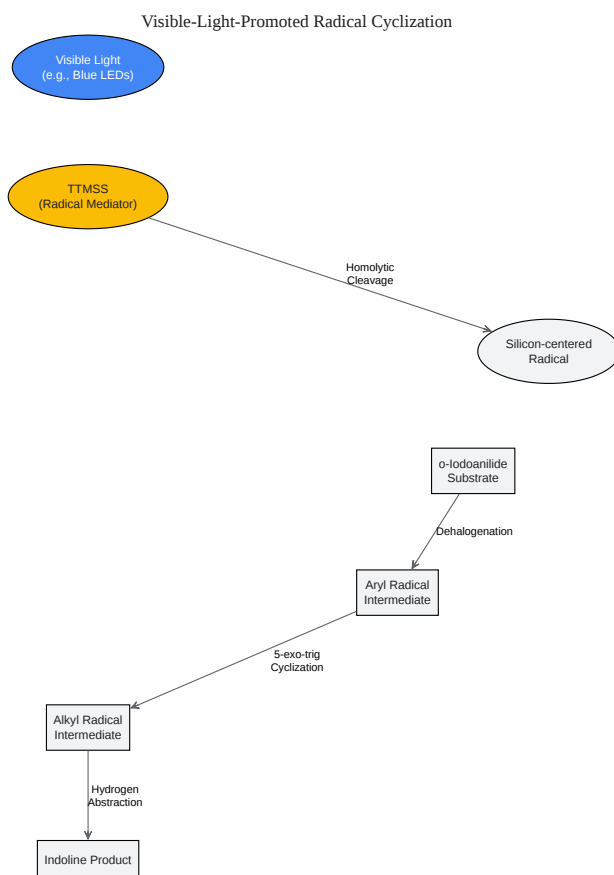


## Catalytic Cycle for Intramolecular Heck Reaction



## Catalytic Cycle for Intramolecular Buchwald-Hartwig Amination





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